

An In-depth Technical Guide to the Physicochemical Properties of Ethyl Anthranilate

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Compound of Interest

Compound Name: *Ethyl anthranilate*

Cat. No.: *B146823*

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This technical guide provides a comprehensive overview of the melting and boiling points of **ethyl anthranilate**, targeted towards researchers, scientists, and professionals in drug development. The document outlines key physical constants, details established experimental protocols for their determination, and presents logical workflows for these procedures.

Physicochemical Data of Ethyl Anthranilate

Ethyl anthranilate, also known as ethyl 2-aminobenzoate, is a colorless liquid with a fruity odor.^{[1][2]} It is recognized for its applications in flavors, fragrances, and as a reactant in pharmaceutical synthesis.^{[1][3]} Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its handling, purification, and application in various scientific contexts.

The melting and boiling points of **ethyl anthranilate** are summarized in the table below. It is important to note that the boiling point of a substance is highly dependent on the ambient pressure.

Parameter	Value	Conditions
Melting Point	13-15 °C	760 mmHg
55 °F (12.8 °C)	Not specified	
Boiling Point	268 °C	760 mmHg
129-130 °C	9 mmHg (12 hPa)	
145-147 °C	15 mmHg	

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Determination

The determination of melting and boiling points are fundamental techniques in chemical analysis for identifying substances and assessing their purity.[\[7\]](#)[\[8\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of about 0.5-1.0°C, whereas impurities can lead to a depression and broadening of this range.[\[7\]](#)[\[8\]](#)

The capillary method is a common and reliable technique for determining the melting point of a solid.[\[9\]](#) This procedure can be performed using a dedicated melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube setup.[\[7\]](#)[\[10\]](#)[\[11\]](#)

Apparatus and Materials:

- Melting point apparatus or Thiele tube with heating oil (e.g., mineral oil)[\[11\]](#)[\[12\]](#)
- Thermometer
- Capillary tubes (sealed at one end)[\[10\]](#)
- Sample of **ethyl anthranilate** (in solid form, which may require cooling)
- Mortar and pestle (if sample needs to be powdered)[\[10\]](#)

Procedure:

- Sample Preparation: Ensure the **ethyl anthranilate** sample is crystalline and dry. If necessary, finely powder the solid using a mortar and pestle to ensure uniform packing.[9]
[10]
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the material. Tap the sealed end of the tube on a hard surface to compact the sample to a height of about 2-3 mm.[7][11]
- Apparatus Setup:
 - Melting Point Apparatus: Place the packed capillary tube into the sample holder of the apparatus.[10]
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, aligning the sample with the thermometer bulb. Immerse this assembly in the oil of the Thiele tube.[8][12]
- Heating and Observation:
 - Begin heating the apparatus. For an unknown sample, it is customary to perform a rapid initial heating to determine an approximate melting range.[7][10]
 - Allow the apparatus to cool. In a second, more careful determination, heat the sample slowly, at a rate of about 1-2°C per minute, as the temperature approaches the approximate melting point.[7][10]
- Data Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the sample.[7]

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[12][13] A common laboratory method involves heating a small liquid sample in a test tube with an inverted capillary tube.

Apparatus and Materials:

- Thiele tube or a beaker with high-boiling point oil (e.g., paraffin oil)[12][14]

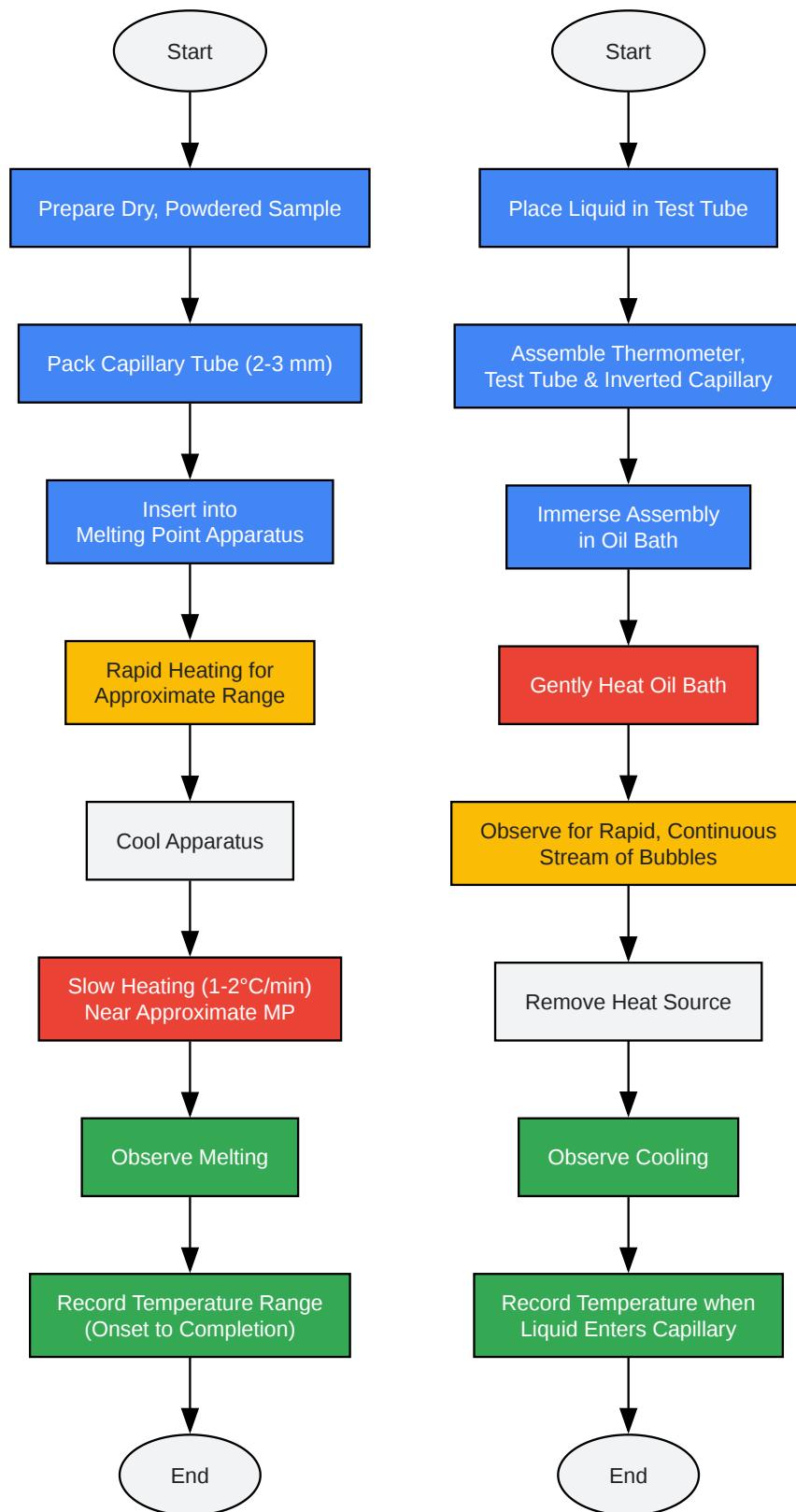
- Thermometer
- Small test tube (e.g., fusion tube)[12]
- Capillary tube (sealed at one end)
- Sample of **ethyl anthranilate** (liquid)
- Heating source (e.g., Bunsen burner or hot plate)[13][14]

Procedure:

- Sample Preparation: Place a few milliliters of liquid **ethyl anthranilate** into the small test tube.[14]
- Apparatus Setup:
 - Attach the test tube to a thermometer.
 - Place a capillary tube, with its sealed end pointing upwards, into the liquid in the test tube. [12]
 - Immerse the entire assembly into the oil bath (Thiele tube or beaker), ensuring the oil level is above the liquid sample level.[12]
- Heating and Observation:
 - Gently heat the oil bath. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.[15]
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the liquid's vapor has displaced all the air.[12] [14]
- Data Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[12] At this point, the vapor pressure of the sample equals the atmospheric pressure. Record this temperature.

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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